

Application Note: Quantitative Determination of Taxine B in Blood by LC-MS/MS

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Compound of Interest

Compound Name: Taxine B

Cat. No.: B3060930

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Taxine B is a major toxic pseudo-alkaloid found in yew (*Taxus*) species. Ingestion of yew leaves can lead to severe poisoning, primarily due to the cardiotoxic effects of taxine alkaloids. This application note describes a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative determination of **taxine B** in blood samples. This method is crucial for forensic toxicology and clinical diagnostics in suspected yew poisoning cases. The protocol outlines sample preparation using solid-phase extraction (SPE), followed by LC-MS/MS analysis in multiple reaction monitoring (MRM) mode.

Experimental Protocols

1. Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is based on a method yielding approximately 86% recovery.^{[1][2]}

- Materials:
 - Whole blood samples
 - Internal Standard (IS) solution: Docetaxel in methanol
 - Phosphate buffer (pH 6.0)

- Methanol
- Dichloromethane
- Isopropanol
- Ammonia solution (25%)
- SPE columns (e.g., C18)
- Procedure:
 - To 1 mL of whole blood, add the internal standard (Docetaxel).
 - Add 4 mL of phosphate buffer (pH 6.0) and vortex for 30 seconds.
 - Centrifuge the sample at 4000 rpm for 10 minutes.
 - Condition the SPE column with 3 mL of methanol followed by 3 mL of deionized water.
 - Load the supernatant from the centrifuged sample onto the conditioned SPE column.
 - Wash the column with 3 mL of deionized water, followed by 2 mL of a 40% methanol in water solution.
 - Dry the column thoroughly under a stream of nitrogen for 10 minutes.
 - Elute the analytes with 3 mL of a mixture of dichloromethane, isopropanol, and ammonia (80:20:2, v/v/v).
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system

- Tandem mass spectrometer with an electrospray ionization (ESI) source
- LC Conditions:
 - Column: RP-18 or Kinetex C18 column (e.g., 100 x 3 mm, 2.6 μ m).[2][3]
 - Mobile Phase A: 0.1 M Ammonium Acetate in Water with 0.1% Acetic Acid.
 - Mobile Phase B: Methanol.[4]
 - Gradient: A suitable gradient should be optimized to ensure separation of **taxine B** from potential interferences. A typical starting condition is 70% A and 30% B, with a linear gradient to 100% B over several minutes.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 20 μ L.[4]
 - Column Temperature: 45°C.[4]
- MS/MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM).
 - Precursor Ion ($[M+H]^+$): m/z 584.2.[1][2]
 - Product Ions: m/z 194.3 and m/z 107.1.[1][2]
 - Internal Standard (Docetaxel) Transitions: To be determined based on the specific instrument.

Data Presentation

Table 1: Method Validation Parameters for **Taxine B** Quantification in Blood

Parameter	Value	Reference
Linearity Range	0.1 - 500 ng/g	[1][2]
Limit of Detection (LOD)	0.4 ng/g	[1][2]
Limit of Quantification (LOQ)	2 ng/g	[1][2]
Recovery (SPE)	86%	[1][2]
Internal Standard	Docetaxel	[1][2]

Table 2: Mass Spectrometry Parameters for **Taxine B**

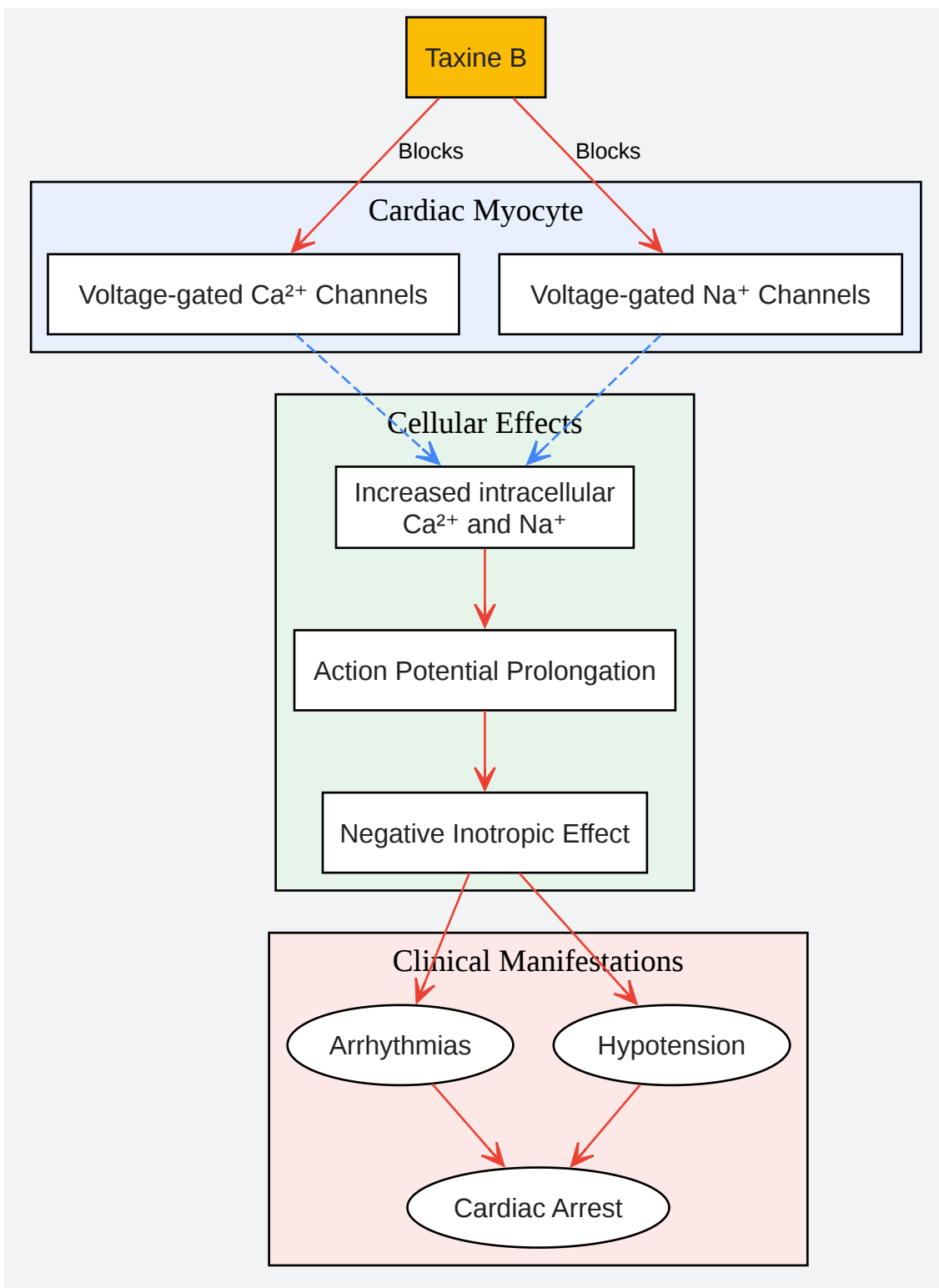
Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Polarity
Taxine B	584.2	194.3 (Quantifier)	107.1 (Qualifier)	Positive
Docetaxel (IS)	-	-	-	Positive

Visualizations



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Caption: Experimental workflow for the quantitative determination of **taxine B** in blood.



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Caption: Mechanism of **taxine B** cardiotoxicity.

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References

- 1. Quantitative determination of taxine B in body fluids by LC-MS-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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